

VX-166 handling and preparation guidelines

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Compound Focus: VX-166

Cat. No.: S548200

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VX-166 Basic Information & Handling

The table below summarizes the fundamental technical data available for **VX-166**.

Property	Description
CAS Number	800408-39-3 [1] [2]
Molecular Formula	$C_{22}H_{21}F_4N_3O_8$ [1] [2]
Molecular Weight	531.41 g/mol [1] [2]
Storage	Please store the product under the recommended conditions in the provided Certificate of Analysis [1]. One supplier suggests storing at $-20^{\circ}C$ [2].
Solubility	Soluble in DMSO [2].
Purity	Available at 98% [2].
Handling Note	For research use only. Not for human use. This product is a controlled substance and not for sale in all territories [1] [2].

Experimental Use & Dosing in Research

While exact preparation recipes are not provided, published studies detail how **VX-166** has been used in animal models. The following table outlines key experimental parameters from preclinical research.

Study Focus	Model	Reported Dosing Regimen
Sepsis	Rat Caecal Ligation and Puncture (CLP)	Continuous administration via mini-osmotic pump, starting 3 hours post-insult [3] [4] [5].
Sepsis	Murine Endotoxic Shock (LPS)	Repeat intravenous bolus (e.g., 30 mg/kg) at 0, 4, 8, and 12 hours post-LPS [3] [4] [5].
NASH/Fibrosis	<i>db/db</i> mice on MCD diet	6 mg/kg per day, administered orally by gavage [2].

Mechanism of Action

VX-166 is a potent, broad-spectrum (pan-) caspase inhibitor [1] [3]. Caspases are enzymes that play central roles in programmed cell death (apoptosis) and inflammation. The diagram below illustrates the caspase pathways and how **VX-166** exerts its effect.

Q: Has VX-166 been tested in relevant disease models? A: Yes, peer-reviewed studies show **VX-166** improved survival in rodent models of sepsis (both endotoxic shock and caecal ligation and puncture) and reduced fibrosis in a mouse model of NASH [3] [4] [2].

Q: Where can I find specific preparation guidelines for a stock solution? A: The searched sources do not provide explicit, step-by-step protocols. The most specific information indicates that **VX-166** is soluble in DMSO [2]. For precise molarity calculations, you can use the provided molecular weight (531.41 g/mol). **You must rely on the vendor's Certificate of Analysis (CoA) for detailed handling, storage, and preparation instructions specific to your batch.**

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References

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